

An In-Depth Technical Guide to 2-Hydroxy-3-phenoxypropyl Acrylate

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Compound of Interest

Compound Name: 2-Hydroxy-3-phenoxypropyl
acrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxy-3-phenoxypropyl acrylate** (HPPA), a versatile monomer increasingly utilized in advanced material science, with applications spanning from drug delivery systems to dental composites and innovative 3D printing materials.

Core Molecular and Physical Properties

2-Hydroxy-3-phenoxypropyl acrylate is a monofunctional acrylate monomer. Its chemical structure, featuring a hydroxyl group and a phenoxy group, imparts a unique combination of reactivity, hydrophilicity, and flexibility to the polymers it forms.

The definitive molecular weight of **2-Hydroxy-3-phenoxypropyl acrylate** is 222.24 g/mol .[\[1\]](#)
[\[2\]](#)[\[3\]](#) This and other key quantitative properties are summarized in the table below.

Property	Value
Molecular Weight	222.24 g/mol [1][2][3]
Molecular Formula	C ₁₂ H ₁₄ O ₄ [1][2]
Density	1.16 g/mL at 25 °C
Refractive Index	n _{20/D} 1.528
Boiling Point	325.4 °C
Flash Point	192 °F

Applications in Research and Development

HPPA is a valuable component in the formulation of a variety of polymeric materials due to its favorable characteristics, which include good adhesion, flexibility, and low odor.[4][5] Its applications are particularly prominent in fields requiring biocompatible and advanced functional materials.

Controlled Drug Release Systems

Polymeric membranes formulated with **2-Hydroxy-3-phenoxypropyl acrylate** are being explored for controlled drug release applications.[6] The polymerization of HPPA, often initiated by UV radiation, can create a cross-linked hydrogel network. This network can be engineered to encapsulate therapeutic agents and release them in a sustained manner. The meso-ordered structure of these hydrogels is particularly advantageous for drug delivery, as it allows for the loading of drugs and their subsequent localized and sustained release, which can minimize systemic side effects.

Advanced Vitrimers for 3D Printing

A significant application of HPPA is in the synthesis of vitrimers, a novel class of polymers that combine the properties of thermosets and thermoplastics. These materials exhibit high thermal stability and mechanical strength, yet they can be reprocessed and reshaped, opening up possibilities for self-healing and shape-memory materials.[7] HPPA is a valuable co-monomer in these formulations, contributing to a reduction in resin viscosity and shrinkage while enhancing the flexibility of the final polymer.[8][9] Resins containing HPPA have been

successfully used in digital light processing (DLP) and liquid crystal display (LCD) 3D printing technologies.[6][8][9]

Dental Restorative Materials

The matrix of modern dental composites is predominantly based on dimethacrylate monomers. [10] Acrylate-based monomers like HPPA are used in these formulations to improve the mechanical properties and durability of dental fillings.[11] These materials are designed to mimic the appearance of natural teeth and bond effectively to both dentin and enamel.[10]

Experimental Protocols and Methodologies

While detailed, standardized protocols are often proprietary or specific to a particular research group, the following outlines the general experimental procedures found in the literature for the application of **2-Hydroxy-3-phenoxypropyl acrylate**.

Synthesis of Vitrimers for 3D Printing

The synthesis of HPPA-containing vitrimers for 3D printing typically involves the photopolymerization of a resin mixture.

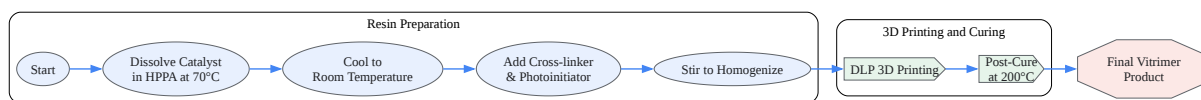
Materials and Equipment:

- **2-Hydroxy-3-phenoxypropyl acrylate** (HPPA)
- A cross-linking monomer (e.g., Acrylated Epoxidized Soybean Oil - AESO)
- A photoinitiator (e.g., ethyl(2,4,6-trimethylbenzoyl) phenylphosphinate - TPOL)
- A transesterification catalyst (e.g., Zinc Acetylacetonate Hydrate - $\text{Zn}(\text{acac})_2$)
- A 3D printer (e.g., Digital Light Processing - DLP)
- UV curing system

General Procedure:

- The transesterification catalyst is dissolved in HPPA, often with gentle heating (e.g., 70°C).[6]

- After cooling to room temperature, the cross-linking monomer and photoinitiator are added and stirred until a homogeneous resin is formed.[6]
- The prepared resin is then used in a DLP 3D printer to fabricate objects layer by layer through photopolymerization.
- Post-curing of the printed object, for instance by heating at an elevated temperature (e.g., 200°C), may be required to enhance the vitrimeric properties.[6]



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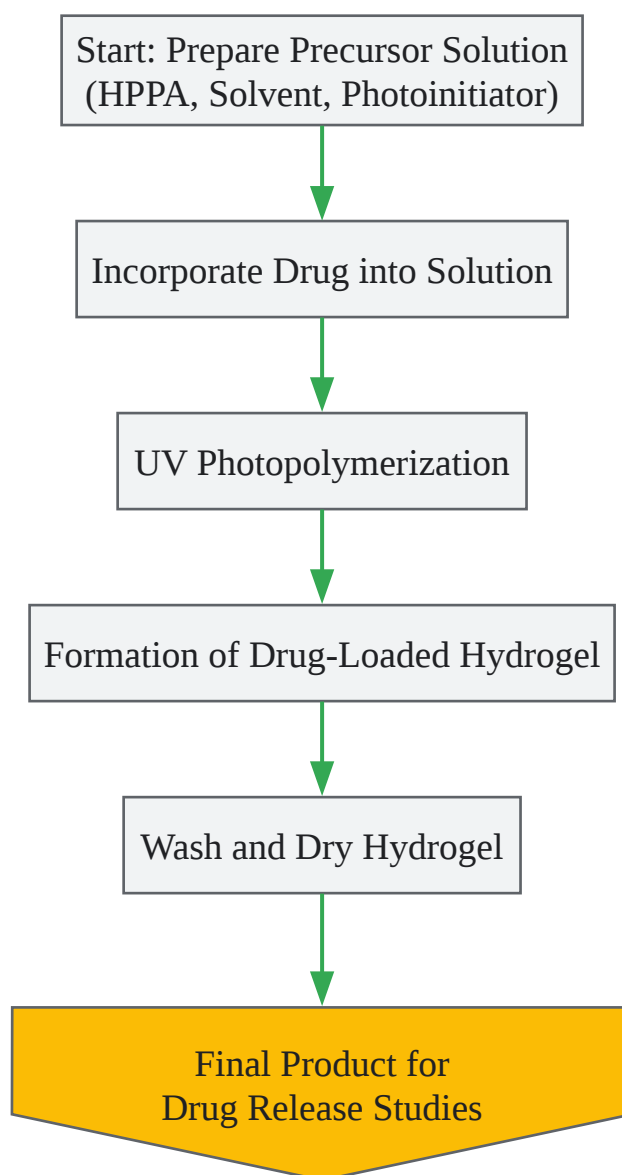
Caption: Workflow for the synthesis of HPPA-based vitrimers for 3D printing.

Preparation of Hydrogels for Controlled Drug Release

The formation of HPPA-based hydrogels for drug delivery often employs photopolymerization to create a cross-linked network.

General Procedure:

- A hydrogel precursor solution is prepared by mixing HPPA, a suitable solvent (e.g., water), and a photoinitiator.
- The drug to be encapsulated is incorporated into this mixture.
- The solution is then exposed to UV light to initiate polymerization and form the hydrogel.
- The resulting hydrogel, now containing the entrapped drug, can be washed and dried.



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Caption: General workflow for preparing drug-loaded hydrogels using HPPA.

Signaling Pathways

A thorough review of the scientific literature did not yield any information regarding the involvement of **2-Hydroxy-3-phenoxypropyl acrylate** in biological signaling pathways. As a synthetic monomer primarily used in materials science for polymerization, it is not expected to have a direct role as a signaling molecule in biological systems. Its biological effects are more related to the biocompatibility and potential cytotoxicity of the monomer and the resulting polymers.

Safety and Handling

2-Hydroxy-3-phenoxypropyl acrylate is considered a hazardous substance.[12] It can cause skin and eye irritation, and may cause an allergic skin reaction.[13] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical. It should be used in a well-ventilated area. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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